

# Camaric Acid: A Technical Guide for Drug Development Professionals

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## Compound of Interest

Compound Name: *Camaric acid*

Cat. No.: *B15562940*

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## Abstract

**Camaric acid**, a naturally occurring pentacyclic triterpenoid, has emerged as a compound of significant interest within the scientific community. Isolated primarily from plants of the *Lantana* genus, it has demonstrated a spectrum of biological activities, including anti-inflammatory, antimicrobial, and cytotoxic effects. This technical guide provides a comprehensive overview of **Camaric acid**, detailing its chemical identity, biological functions, and the experimental methodologies used to elucidate its properties. The information is intended to serve as a foundational resource for researchers, scientists, and professionals engaged in drug discovery and development.

## Chemical Identity

**Camaric acid** is classified as an oleanane-type pentacyclic triterpenoid.

Identifier	Value
CAS Number	146450-83-1[1][2][3]
IUPAC Name	(1S,2S,6S,10R,11S,14S,15R,18R,20R)-20-hydroxy-8,8,14,15,19,19-hexamethyl-10-[(Z)-2-methylbut-2-enoyl]oxy-21-oxahexacyclo[18.2.2.0 <sup>1,18</sup> .0 <sup>2,15</sup> .0 <sup>5,14</sup> .0 <sup>6,11</sup> ]tetracos-4-ene-11-carboxylic acid[4]
Molecular Formula	C <sub>35</sub> H <sub>52</sub> O <sub>6</sub> [1][2][5]
Molecular Weight	568.8 g/mol [1][4]

## Biological Activities and Quantitative Data

**Camaric acid** has been shown to possess multiple biological activities. The following tables summarize the key quantitative data from various studies.

**Table 2.1: Anti-inflammatory and Cytotoxic Activity**

Activity	Parameter	Value	Model System
Anti-inflammatory	IC <sub>50</sub>	0.67 mg/ear	TPA-induced mouse ear edema
Cytotoxicity	LC <sub>50</sub>	4.1 µg/mL	Brine shrimp larvae

**Table 2.2: Antimicrobial Activity**

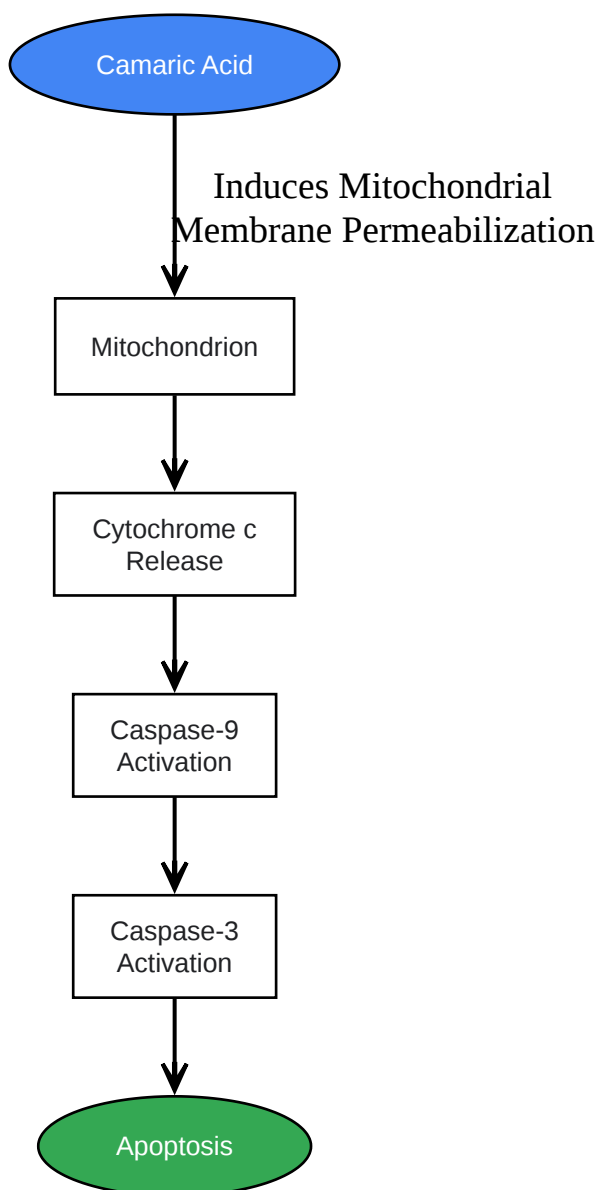
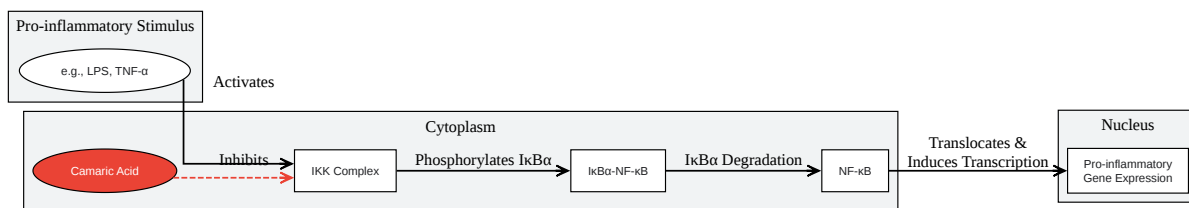
Target Organism	Parameter	Value (µg/mL)
Escherichia coli	MIC	4.88
Pseudomonas aeruginosa	MIC	9.76
Staphylococcus aureus	MIC	19.5
Bacillus cereus	MIC	19.5
Candida albicans	MIC	19.5

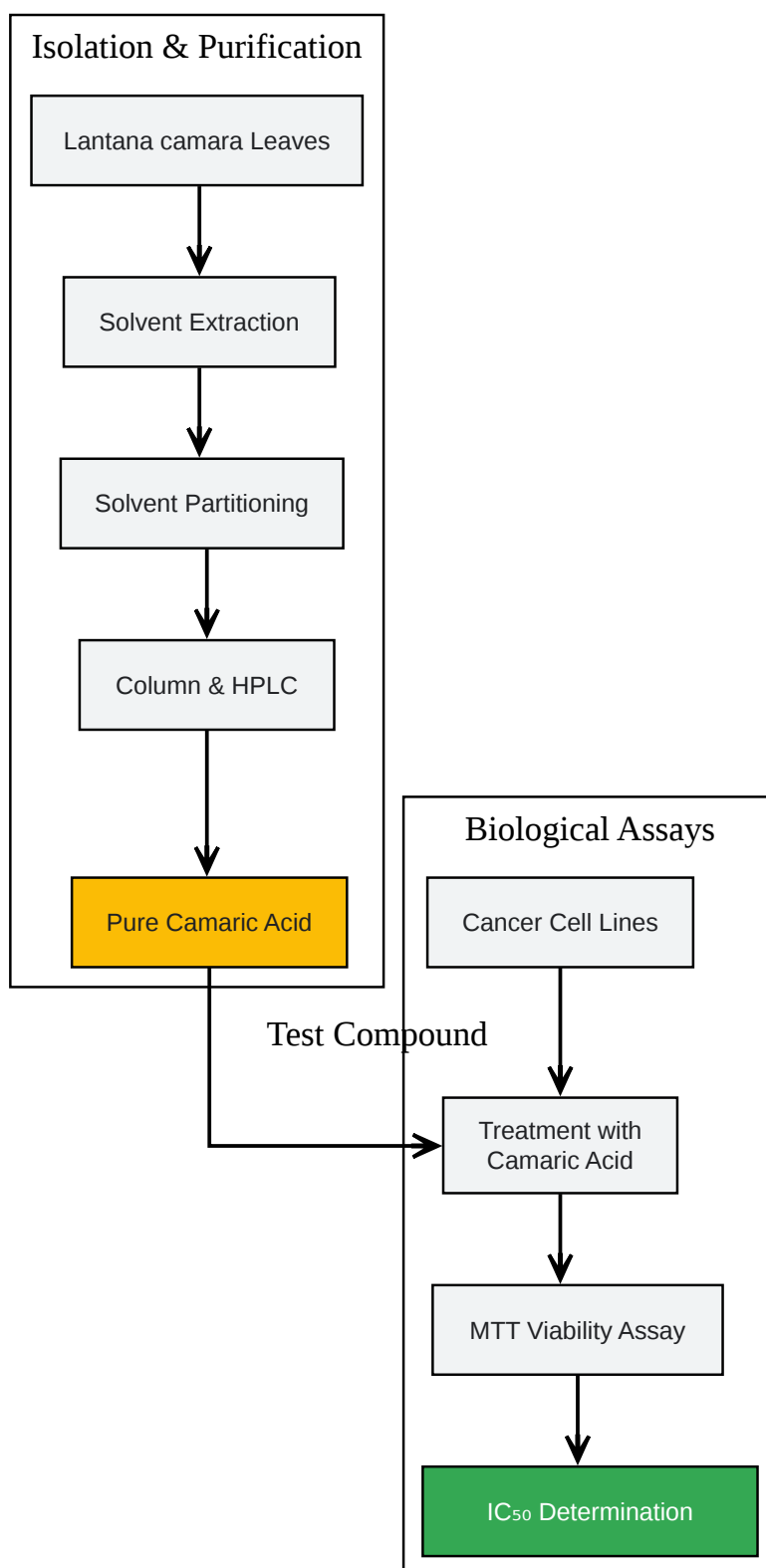
## Signaling Pathways and Mechanism of Action

The precise signaling pathways of **Camaric acid** are still under investigation. However, based on its structural class (oleanane triterpenoid) and studies on related compounds like Lantadene A, plausible mechanisms of action can be proposed.

### Anti-inflammatory Pathway

Oleanane triterpenoids are known to exert their anti-inflammatory effects through the inhibition of the NF- $\kappa$ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. In response to pro-inflammatory stimuli, the I $\kappa$ B kinase (IKK) complex is activated, leading to the phosphorylation and subsequent degradation of the inhibitory protein I $\kappa$ B $\alpha$ . This allows the NF- $\kappa$ B dimer to translocate to the nucleus and induce the expression of pro-inflammatory genes. It is hypothesized that **Camaric acid** may interfere with this cascade, potentially by inhibiting the IKK complex or upstream signaling molecules.





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